

10-Hydroxyscandine (CAS: 119188-47-5): A Technical Whitepaper

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Compound of Interest

Compound Name: 10-Hydroxyscandine

Cat. No.: B171144

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Abstract

10-Hydroxyscandine is a naturally occurring alkaloid first isolated from the stem bark of *Melodinus tenuicaudatus*. This technical guide provides a comprehensive overview of its known chemical and physical properties, spectroscopic data, and the original isolation protocol. While the specific biological activities of **10-Hydroxyscandine** have not been extensively studied, the traditional medicinal uses of *Melodinus* species suggest potential therapeutic applications, particularly in the realm of anti-inflammatory and analgesic research. This document aims to serve as a foundational resource for researchers interested in exploring the pharmacological potential of this unique natural product. Areas with limited or unavailable data, such as its synthetic pathways and specific mechanisms of action, are explicitly noted to highlight opportunities for future investigation.

Chemical and Physical Properties

10-Hydroxyscandine is a complex indole alkaloid. Its fundamental properties are summarized in the table below. The data is primarily derived from its initial characterization in 1988 and information from commercial suppliers.

Property	Value	Reference
CAS Number	119188-47-5	[1]
Molecular Formula	C ₂₁ H ₂₂ N ₂ O ₄	[2]
Molecular Weight	366.417 g/mol	[2]
Appearance	Powder	[2]
Purity	Typically >95% (commercially available)	[2]
Botanical Source	Melodinus tenuicaudatus	

Spectroscopic Data

The structural elucidation of **10-Hydroxyscandine** was accomplished through a combination of spectroscopic techniques. The key data from UV, IR, Mass Spectrometry, and NMR are presented below.

Ultraviolet (UV) Spectroscopy

Solvent	λ_{max} (nm)
MeOH	215, 258, 300

Infrared (IR) Spectroscopy

Medium	ν_{max} (cm ⁻¹)
KBr	3350 (OH), 1730 (C=O, ester), 1680 (C=O, amide), 1620 (C=C)

Mass Spectrometry (MS)

Technique	m/z (relative intensity %)
EI-MS	366 (M ⁺ , 100), 348 (15), 335 (20), 307 (45), 279 (25), 222 (30), 194 (35)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H -NMR (CDCl_3 , 400 MHz) δ (ppm): 8.15 (1H, s, NH), 7.2-6.8 (3H, m, Ar-H), 5.85 (1H, ddd, $J=17, 10, 8$ Hz, $-\text{CH}=\text{CH}_2$), 5.25 (1H, d, $J=17$ Hz, $-\text{CH}=\text{CH}_2$), 5.20 (1H, d, $J=10$ Hz, $-\text{CH}=\text{CH}_2$), 4.2-2.5 (m, other protons), 3.75 (3H, s, OCH_3)

^{13}C -NMR (CDCl_3 , 100 MHz) δ (ppm): A detailed carbon chemical shift table is not readily available in the public domain and would require access to the original publication's supplementary data or re-analysis.

Experimental Protocols

Isolation of 10-Hydroxyscandine from *Melodinus tenuicaudatus*

The following protocol is based on the original method described by Zhou et al. (1988).

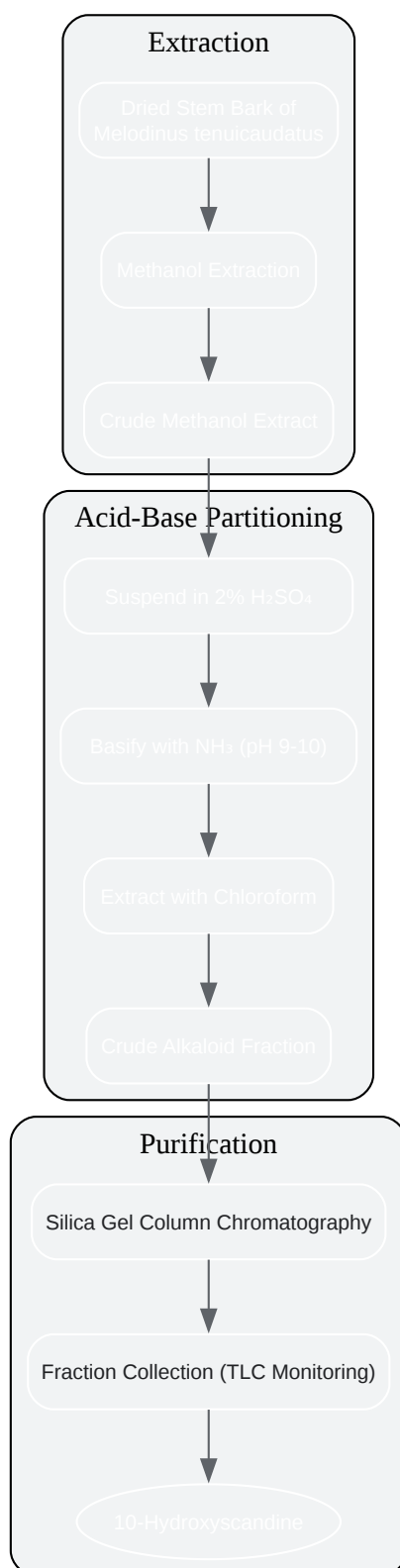
Objective: To isolate **10-Hydroxyscandine** from the dried stem bark of *Melodinus tenuicaudatus*.

Materials:

- Dried and powdered stem bark of *Melodinus tenuicaudatus*
- Methanol (MeOH)
- 2% Sulfuric Acid (H_2SO_4)
- Ammonia (NH_3)
- Chloroform (CHCl_3)
- Silica gel for column chromatography
- Various organic solvents for elution (e.g., petroleum ether, ethyl acetate, chloroform, methanol)

Procedure:

- **Extraction:** The powdered stem bark is exhaustively extracted with methanol at room temperature. The methanol extract is then concentrated under reduced pressure to yield a crude residue.
- **Acid-Base Partitioning:** The crude extract is suspended in 2% H₂SO₄ and filtered. The acidic aqueous solution is then basified with ammonia to a pH of 9-10. This basic solution is then extracted with chloroform.
- **Chromatographic Separation:** The chloroform extract is concentrated and subjected to column chromatography on a silica gel column.
- **Elution:** The column is eluted with a gradient of petroleum ether-ethyl acetate and subsequently with chloroform-methanol of increasing polarity.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by Thin Layer Chromatography (TLC). Fractions containing the compound of interest are combined.
- **Purification:** **10-Hydroxyscandine** is obtained from the elution with a chloroform-methanol mixture (e.g., 98:2). Further purification can be achieved by recrystallization.



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Isolation workflow for **10-Hydroxyscandine**.

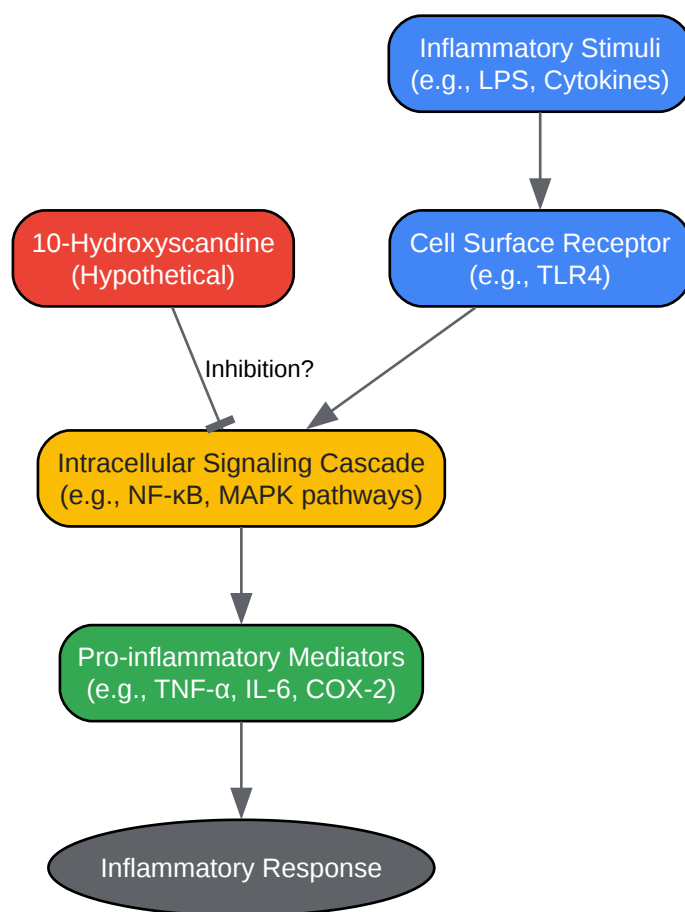
Biological Activity and Potential Applications

Currently, there is a significant lack of published data on the specific biological activities of purified **10-Hydroxyscandine**. However, the traditional uses of Melodinus species for ailments such as hernia, dyspepsia, abdominal pain, and rheumatic heart disease suggest that its constituent alkaloids may possess anti-inflammatory, analgesic, or related properties. Other alkaloids isolated from Melodinus tenuicaudatus have been reported to exhibit cytotoxic effects against various cancer cell lines. Further pharmacological screening of **10-Hydroxyscandine** is warranted to determine its bioactivity profile.

Synthesis and Mechanism of Action

As of the date of this whitepaper, there are no published total syntheses of **10-Hydroxyscandine**. The chemical synthesis of the related scandine alkaloid framework is a complex challenge that has been addressed by several research groups, indicating the synthetic difficulty of this class of molecules.

The mechanism of action of **10-Hydroxyscandine** is currently unknown due to the lack of biological studies. Given the traditional medicinal uses of the source plant for inflammatory conditions, a hypothetical mechanism could involve the modulation of key inflammatory signaling pathways.



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Hypothetical anti-inflammatory signaling pathway.

Conclusion and Future Directions

10-Hydroxyscandine represents a structurally interesting natural product with potential for further scientific investigation. While its fundamental chemical and physical properties have been characterized, its biological activities, synthetic accessibility, and mechanism of action remain largely unexplored. This whitepaper consolidates the currently available technical information to provide a starting point for researchers. Future studies should focus on:

- **Pharmacological Screening:** A comprehensive evaluation of the cytotoxic, anti-inflammatory, antimicrobial, and analgesic properties of purified **10-Hydroxyscandine**.
- **Total Synthesis:** The development of a synthetic route to **10-Hydroxyscandine** to enable the production of larger quantities for research and the synthesis of novel analogs.

- Mechanistic Studies: Elucidation of the molecular targets and signaling pathways through which **10-Hydroxyscandine** may exert any identified biological effects.

Addressing these knowledge gaps will be crucial in determining the therapeutic potential of this and other related Melodinus alkaloids.

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References

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